

# Safeguarding Your Research: A Comprehensive Guide to Handling

## Diisopropyl(bromomethyl)boronate

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### Compound of Interest

Compound Name: *Diisopropyl(bromomethyl)boronate*

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides essential safety and logistical information for **Diisopropyl(bromomethyl)boronate**, a versatile but hazardous compound. Adherence to these procedures is critical for ensuring a safe laboratory environment.

### Chemical Profile and Hazards

**Diisopropyl(bromomethyl)boronate** (CAS No: 137297-49-5) is a flammable liquid and vapor that causes skin and serious eye irritation.<sup>[1]</sup> Understanding its physical and chemical properties is the first step toward safe handling.

Property	Value
Molecular Formula	C7H16BBrO2
Molecular Weight	222.916 g/mol
Boiling Point	138.7 ± 23.0 °C at 760 mmHg
Flash Point	37.7 ± 22.6 °C
Density	1.2 ± 0.1 g/cm3
Vapor Pressure	8.3 ± 0.2 mmHg at 25°C
Data sourced from Chemsocrc[1]	

### Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is mandatory when handling **Diisopropyl(bromomethyl)boronate**. The following table summarizes the required PPE for different routes of exposure.

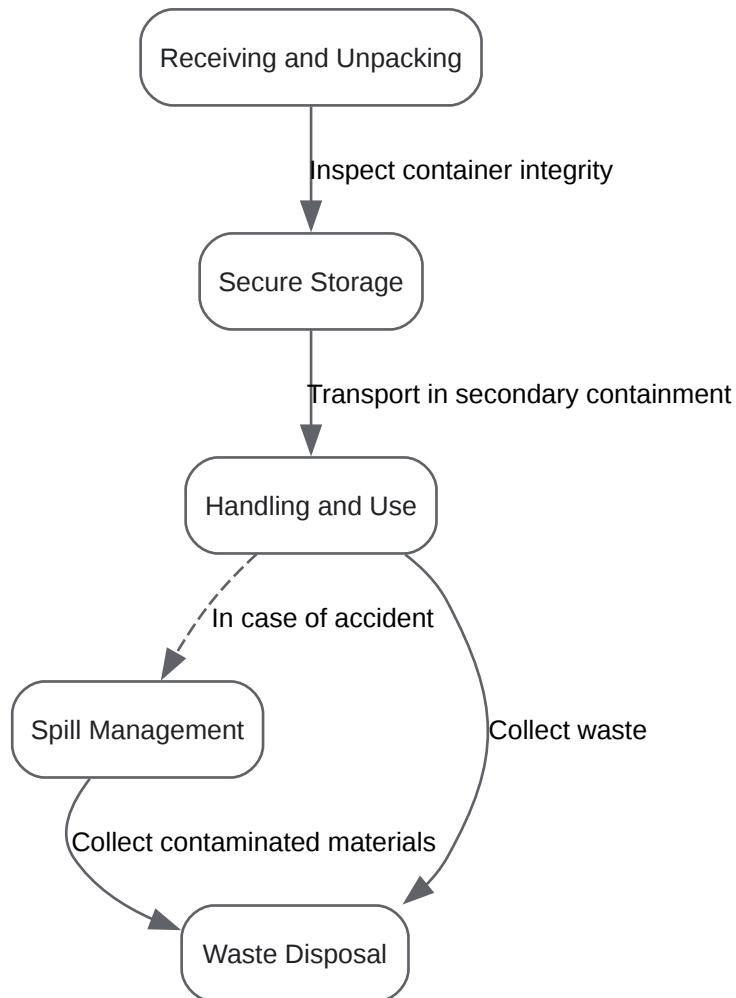
Area of Protection	Required PPE	Specifications
Respiratory	Vapor respirator	Follow local and national regulations.
Hand	Protective gloves	Chemical-resistant (e.g., nitrile, neoprene).
Eye	Safety glasses with side-shields or Goggles	Conforming to EN 166 (EU) or NIOSH (US) standards.
Face	Face shield	Required when there is a splash hazard.
Body	Protective clothing, Lab coat	To prevent skin contact.
Feet	Protective boots	Required in situations with a risk of spills.

Information compiled from multiple safety data sheets.[\[1\]](#)

### Operational Plan: From Receipt to Disposal

A systematic workflow is crucial for minimizing risks. The following diagram illustrates the key stages of handling **Diisopropyl(bromomethyl)boronate**.

## Safe Handling Workflow for Diisopropyl(bromomethyl)boronate

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Caption: A step-by-step workflow for the safe handling of **Diisopropyl(bromomethyl)boronate**.

## Detailed Handling Procedures

- Engineering Controls: Always handle **Diisopropyl(bromomethyl)boronate** in a well-ventilated area, preferably within a chemical fume hood.<sup>[1]</sup> Ensure that safety showers and eyewash stations are readily accessible.

- Preventing Ignition: This compound is a flammable liquid.[1][2] Keep it away from heat, sparks, open flames, and hot surfaces.[1] Use explosion-proof electrical, ventilating, and lighting equipment.[1] Employ only non-sparking tools and take precautionary measures against static discharge.[2]
- Personal Hygiene: Wash hands thoroughly after handling.[1] Avoid contact with skin, eyes, and clothing.[1]

### Storage Plan

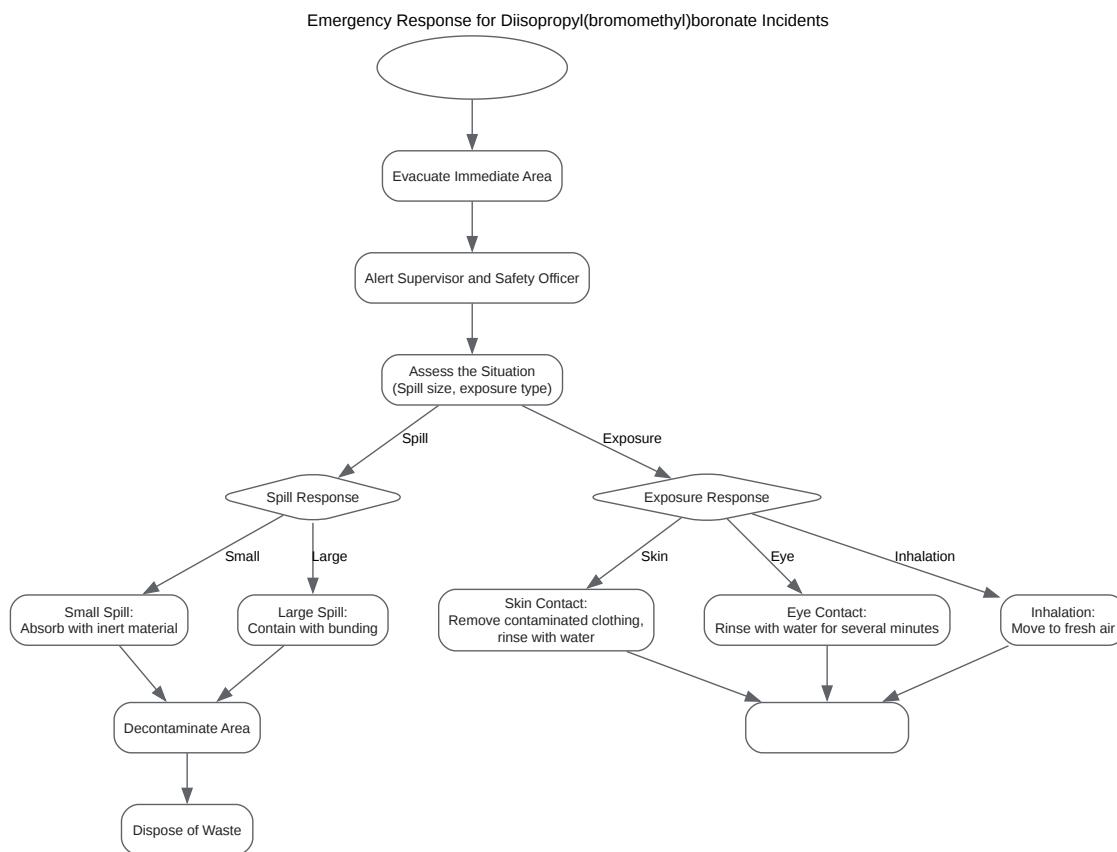
Proper storage is critical to maintain the chemical's stability and prevent hazardous situations.

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][2]
- Conditions: Store in a refrigerator, under an inert gas, and protected from moisture.[1]
- Incompatibilities: Store away from oxidizing agents.[1]

### Emergency and Disposal Plan

In the event of an emergency, a clear and practiced response is essential.

### Emergency Response Flowchart

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Caption: A flowchart outlining immediate actions for spills or personal exposure.

## First Aid Measures

- Inhalation: Move the victim to fresh air and keep them at rest. If feeling unwell, seek medical advice.[1]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with water or shower.[1] If skin irritation occurs, get medical attention.[1]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[1] If eye irritation persists, seek medical advice.[1]
- Ingestion: Rinse mouth. If you feel unwell, get medical advice.[1]

## Spill Cleanup

For small spills, absorb the material with dry sand or an inert absorbent. For large spills, contain the spill by bunding.[1] In either case, collect the absorbed material into an airtight container for disposal.[1] Ensure the use of spark-proof tools and explosion-proof equipment during cleanup.[1]

## Fire-Fighting

In case of a fire, use dry chemical, foam, water spray, or carbon dioxide as extinguishing media.[1] Firefighters should wear personal protective equipment, and the fire should be extinguished from the windward side.[1]

## Disposal

Dispose of **Diisopropyl(bromomethyl)boronate** and any contaminated materials through a licensed waste management company, in accordance with local, regional, and national regulations.[1] Do not empty into drains.[3]

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